X-ray crystallography data for cyclic dioxaborolane structures

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Compound of Interest

Compound Name:	*4-Hydroxymethyl-[1,3,2]dioxaborolan-2-OL*
CAS No.:	*36314-25-7*
Cat. No.:	*B13735326*

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An In-Depth Technical Guide to X-ray Crystallography Data for Cyclic Dioxaborolane Structures

For researchers, medicinal chemists, and materials scientists, the precise three-dimensional structure of a molecule is not merely an academic curiosity; it is the foundational blueprint for understanding its function, reactivity, and potential applications. Cyclic dioxaborolanes, a class of boronic esters, are pivotal intermediates and final products in fields ranging from pharmaceuticals to organic materials.[1][2][3] Their utility as enzyme inhibitors, for instance, is intrinsically linked to their specific shape and how they present key functional groups in space.[4][5][6] This guide provides an in-depth comparison of X-ray crystallography with other analytical techniques for the structural elucidation of these compounds, grounded in the principles of experimental integrity and practical application.

The Unambiguous Power of X-ray Crystallography

While techniques like Nuclear Magnetic Resonance (NMR) spectroscopy provide invaluable information about a molecule's structure in solution, single-crystal X-ray diffraction (SCXRD) remains the definitive method for determining a molecule's atomic arrangement in the solid

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state.[7][8][9] It provides a static, high-resolution snapshot that directly visualizes the precise coordinates of each atom. For cyclic dioxaborolanes, this translates to unequivocal data on:

- Bond Metrics: The exact lengths of the crucial B-O, B-C, and C-C bonds within and outside the dioxaborolane ring, offering insights into bond strength and electronic effects.[1]
- Conformational Analysis: Direct observation of the ring's conformation (e.g., envelope, twist), which can be critical for receptor binding or reactivity.
- Stereochemistry: Unambiguous assignment of the absolute configuration of all chiral centers, a non-negotiable requirement in drug development.[9][10]
- Intermolecular Interactions: A detailed map of how molecules pack in the solid state, revealing hydrogen bonds and other non-covalent interactions that influence physical properties like solubility and melting point.[11]

A Comparative Overview: Choosing the Right Tool

No single analytical technique answers all questions. A Senior Application Scientist knows that the choice of method must be driven by the specific information required. While SCXRD provides the ultimate structural proof, it is often used in concert with other techniques.

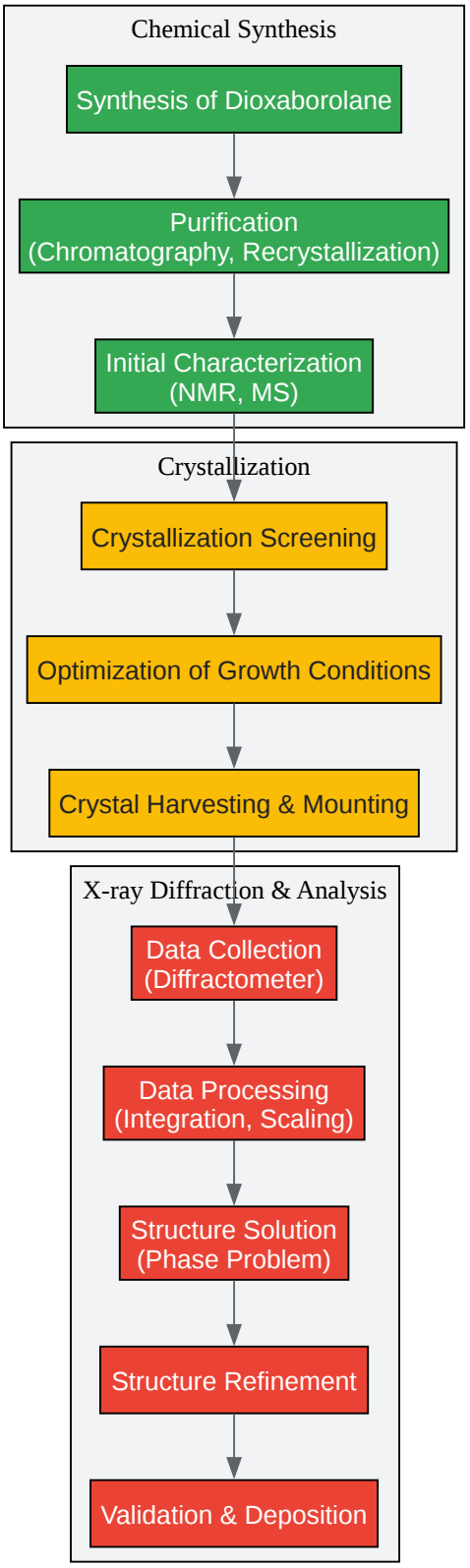
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Technique	Primary Strengths for Dioxaborolane Analysis	Limitations
Single-Crystal X-ray Diffraction (SCXRD)	Provides a definitive, high-resolution 3D structure in the solid state.[7][9] Unambiguously determines bond lengths, angles, and absolute stereochemistry.	Requires a high-quality single crystal, which can be challenging and time-consuming to obtain.[9] Provides a static picture, not information about dynamics in solution.[12][13]
NMR Spectroscopy	Excellent for structural analysis in solution, mimicking physiological conditions.[13][14] Provides data on molecular dynamics and conformational flexibility.[14] Does not require crystallization.	The resulting structure is an average of all conformations present in solution. Less precise for bond metrics compared to SCXRD.[12] Complex spectra can be challenging to interpret fully.
Computational Modeling (e.g., DFT)	Complements experimental data by providing insights into electronic structure, orbital interactions, and reaction energetics.[11][15] Can predict stable conformations and intermolecular interaction energies.	It is a theoretical prediction, not a direct measurement. The accuracy is highly dependent on the level of theory and basis set used. Requires validation against experimental data.

The Experimental Workflow: From Synthesis to Structure

The journey to a crystal structure is a systematic process where each step builds upon the last. The quality of the final data is inextricably linked to the quality of the initial crystal.[16]

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Caption: The workflow from compound synthesis to final validated crystal structure.

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Part 1: The Art and Science of Crystallization

Obtaining a single, well-ordered crystal is often the most significant hurdle in the entire process.[9] For small organic molecules like dioxaborolanes, which can sometimes be oils or have high solubility in many common solvents, this step requires patience and systematic screening.[17]

Core Principle: The goal is to bring a saturated solution of the pure compound to a state of slight supersaturation very slowly, allowing molecules to self-assemble into an ordered lattice rather than crashing out as an amorphous powder.[9][18]

Step-by-Step Crystallization Protocols:

- Solubility Assessment:
  - Rationale: To identify a solvent that fully dissolves the compound at a higher temperature or concentration and an "anti-solvent" in which it is poorly soluble. This pairing is key for many techniques.
  - Protocol: In a series of small vials, test the solubility of ~5-10 mg of your purified dioxaborolane in 0.5 mL of various solvents (e.g., hexane, ethyl acetate, dichloromethane, methanol, acetonitrile, water).[18] Observe which solvents dissolve the compound readily, which require heating, and in which it is insoluble.
- Method 1: Slow Evaporation
  - Best For: Compounds that are highly soluble in a volatile solvent.
  - Protocol:
    1. Dissolve the compound in a good solvent to near-saturation in a small vial.
    2. Cover the vial with a cap or parafilm.
    3. Pierce the covering with a needle or punch a few small holes.[18] This controls the rate of evaporation.
    4. Place the vial in a vibration-free location and leave it undisturbed for several days to weeks. Slower evaporation generally yields better crystals.[19]

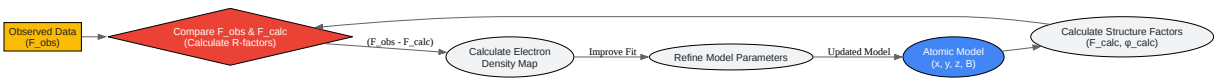
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- Method 2: Vapor Diffusion
  - Best For: When only small amounts of material are available; offers fine control over the rate of crystallization.[19]
  - Protocol (Liquid-Vapor):
    1. In a small, open inner vial, dissolve the dioxaborolane in a small amount of a "good" solvent (e.g., dichloromethane).
    2. Place this inner vial inside a larger, sealable jar (the outer chamber).
    3. Add a larger volume of a more volatile "anti-solvent" (e.g., pentane or hexane) to the outer chamber, ensuring the level is below the top of the inner vial.[20][21]
    4. Seal the jar. The vapor of the anti-solvent will slowly diffuse into the solvent in the inner vial, reducing the solubility of the compound and inducing crystallization.

Part 2: Structure Solution and Refinement

Once a suitable crystal is mounted and diffraction data are collected, the process becomes computational. The diffraction pattern contains information about the crystal's unit cell and the intensities of the diffracted X-rays, but the crucial phase information is lost.[22][23]

The Refinement Cycle: Solving the "phase problem" yields an initial electron density map. A molecular model is built into this map and then iteratively refined to better match the experimental data. This cycle is fundamental to achieving an accurate final structure.



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Caption: The iterative cycle of crystallographic refinement.

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Trustworthiness: The Pillars of a Valid Crystal Structure

A solved structure is meaningless without rigorous validation. As a scientist, you must be able to defend the quality of your data. Several key metrics are used to assess the agreement between the crystallographic model and the experimental diffraction data.[24]

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Metric	Description	Indication of a Good Model	Indication of a Poor Model
Resolution (Å)	A measure of the level of detail in the electron density map.	Lower values are better (e.g., < 1.0 Å is excellent for small molecules).	Higher values (> 1.5 Å) indicate more disorder and less certainty in atomic positions.
R-factor (R_work)	The discrepancy between the observed diffraction data and the data calculated from the model.[25]	Lower is better. For small molecules, typically < 5% (0.05) is considered very good.[24]	High values (> 10%) suggest a poor fit or an incorrect model.
R_free	Calculated using a small subset (5-10%) of reflections that were not used in the refinement process.[25][26][27] It is a crucial, unbiased indicator that guards against "overfitting" the model to the data.[25]	Should be close to the R_work value (typically slightly higher). A small difference indicates a robust and predictive model.[25]	An R_free value significantly higher than R_work is a major red flag, suggesting the model has been over-refined and does not accurately represent the true structure.
Goodness of Fit (Goof or S)	A statistical measure that should approach 1.0 for a well-refined structure.	Values close to 1.0.	Values significantly different from 1.0 may indicate incorrect weighting or other issues in the refinement.

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Electron Density Map	A 3D map showing the distribution of electrons. The final model's atoms should fit snugly within the high-density regions of the map.	Clear, well-defined density for all atoms. Minimal unexplained positive or negative density peaks.	Atoms outside of strong density, or significant unexplained peaks, indicate errors in the model.

Case Study: Interpreting Crystallographic Data

Imagine a novel dioxaborolane derivative has been synthesized and its structure determined. The primary crystallographic data might be presented as follows:

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Parameter	Value	Interpretation
Chemical Formula	$C_{15}H_{20}BNO_4$	Confirms the elemental composition of the molecule in the crystal.
Formula Weight	289.13	Molar mass.
Crystal System	Monoclinic	Describes the basic shape of the unit cell.
Space Group	$P2_1/c$	The symmetry operations that define the crystal lattice. $P2_1/c$ is one of the most common space groups for organic molecules.[28]
a, b, c (Å)	10.123, 8.456, 15.789	The dimensions of the unit cell.
α, γ (°)	90	Unit cell angles.
β (°)	98.54	Unit cell angle for a monoclinic system.
Volume (Å^3)	1337.2	Volume of the unit cell.
Z	4	Number of molecules in the unit cell.
Resolution (Å)	0.85	High resolution, indicating a well-ordered crystal and reliable data.
R_work	0.041 (4.1%)	Excellent agreement between the model and the full dataset.
R_free	0.043 (4.3%)	Excellent agreement with the test set; the low difference between R_work and R_free indicates a trustworthy, non-overfit model.

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Goodness-of-Fit	1.03	Ideal value, suggesting a correct refinement strategy.

The Cambridge Structural Database (CSD): A Global Repository

No discussion of small-molecule crystallography is complete without mentioning the Cambridge Structural Database (CSD).[29][30] Operated by the Cambridge Crystallographic Data Centre (CCDC), the CSD is the world's repository for all published organic and metal-organic crystal structures.[29][31][32] It is an indispensable resource for:

- Checking for Novelty: Determining if a structure has been solved before.
- Structural Comparison: Analyzing trends in bond lengths, angles, and conformations across a family of related compounds.
- Crystal Engineering: Understanding intermolecular interactions to help design new crystallization experiments.

Conclusion

For cyclic dioxaborolanes, single-crystal X-ray diffraction provides the highest level of structural validation, delivering an unambiguous, three-dimensional view at the atomic level. While complementary techniques like NMR spectroscopy and computational modeling are vital for understanding solution-state behavior and electronic properties, SCXRD remains the gold standard for confirming molecular structure, connectivity, and stereochemistry. The integrity of a crystallographic study rests on obtaining high-quality crystals and rigorously validating the resulting model against the experimental data using metrics like R_free and resolution. By following systematic protocols and critically evaluating data quality, researchers can confidently use these structural blueprints to accelerate discovery and innovation in drug development and materials science.

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